

spectroscopic data of euphorbol (NMR, IR, MS)

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Compound of Interest

Compound Name: *Euphorbol*

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A Comprehensive Technical Guide to the Spectroscopic Data of **Euphorbol**

This technical guide provides an in-depth overview of the spectroscopic data for **euphorbol**, a tetracyclic triterpenoid alcohol of the euphane series. Due to its close structural relationship and frequent co-occurrence with euphol (a tirucallane-type isomer), spectroscopic data for euphol is extensively referenced and presented here as a close analogue. This document is intended for researchers, scientists, and professionals in the field of drug development.

Spectroscopic Data

The structural elucidation of **euphorbol** and its isomers is heavily reliant on a combination of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

The ^1H and ^{13}C NMR spectra are fundamental for determining the carbon-hydrogen framework of the molecule. The following tables summarize the chemical shifts (δ) in parts per million (ppm) for euphol, a close structural isomer of **euphorbol**. The data is typically recorded in deuterated chloroform (CDCl_3).

Table 1: ^1H NMR Spectroscopic Data for Euphol

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	3.22	dd	11.7, 4.5
H-24	5.18	t	7.1
Methyls	0.75 - 1.67	s, d	

Table 2: ^{13}C NMR Spectroscopic Data for Euphol^[1]

Carbon	Chemical Shift (δ , ppm)	Carbon	Chemical Shift (δ , ppm)
C-1	35.4	C-16	28.3
C-2	28.0	C-17	49.9
C-3	79.2	C-18	15.8
C-4	39.2	C-19	20.4
C-5	51.2	C-20	36.1
C-6	19.2	C-21	19.1
C-7	28.0	C-22	35.7
C-8	134.3	C-23	25.0
C-9	133.8	C-24	125.4
C-10	37.5	C-25	131.1
C-11	21.7	C-26	17.9
C-12	31.1	C-27	25.9
C-13	44.3	C-28	28.2
C-14	50.2	C-29	15.7
C-15	30.0	C-30	24.9

Mass Spectrometry (MS) Data

Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of **euphorbol**. High-resolution mass spectrometry (HRMS) provides the exact molecular formula.

Table 3: Mass Spectrometry Data for Euphol[1][2]

Technique	Ionization Mode	Molecular Ion (m/z)	Key Fragments (m/z)	Molecular Formula
ESI-MS	Positive	427 [M+H] ⁺	409 [M+H-H ₂ O] ⁺	C ₃₀ H ₅₀ O
APCI(+)-FT-ICR MS	Positive	426.38567 [M] ⁺	-	C ₃₀ H ₅₀ O

Infrared (IR) Spectroscopy Data

IR spectroscopy is used to identify the functional groups present in the molecule. The spectrum of **euphorbol** is characterized by the following absorption bands.

Table 4: Infrared (IR) Spectroscopy Data for Euphol

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
~3613	O-H	Stretching (hydroxyl group)
~2960-2850	C-H	Stretching (alkane)
~1640	C=C	Stretching (alkene)
~1375	C-H	Bending (methyl/methylene)
~1020	C-O	Stretching (alcohol)

Experimental Protocols

The acquisition of high-quality spectroscopic data is crucial for accurate structural elucidation. The following are generalized methodologies for the key experiments.

Isolation of Euphorbol

Euphorbol is typically isolated from the latex or extracts of various Euphorbia species.^[2] A general procedure involves:

- Extraction: The plant material is extracted with a suitable organic solvent such as hexane or a mixture of dichloromethane and methanol.^[2]
- Chromatography: The crude extract is subjected to column chromatography over silica gel.^[3]
- Purification: Fractions containing **euphorbol** are further purified using techniques like High-Performance Liquid Chromatography (HPLC) to yield the pure compound.^[1]

NMR Spectroscopy

- Sample Preparation: A few milligrams of purified **euphorbol** are dissolved in a deuterated solvent, typically CDCl₃, and transferred to an NMR tube.
- Instrumentation: Spectra are recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher).^[1]
- ¹H NMR: Standard proton spectra are acquired to determine the chemical shifts and coupling constants of the hydrogen atoms.
- ¹³C NMR: Proton-decoupled ¹³C NMR spectra are obtained to identify the chemical shifts of all carbon atoms in the molecule. Two-dimensional NMR experiments such as COSY, HSQC, and HMBC are often used for complete structural assignment.

Mass Spectrometry

- Sample Introduction: The sample is introduced into the mass spectrometer via direct infusion or coupled with a chromatographic system like GC-MS or LC-MS.^{[2][3]}
- Ionization: Depending on the instrument, various ionization techniques can be used, including Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).^[2] Electron Ionization (EI) is common in GC-MS.^[3]

- Analysis: The mass analyzer separates the ions based on their mass-to-charge ratio, providing the molecular weight and fragmentation pattern.

IR Spectroscopy

- Sample Preparation: A small amount of the sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr) or mixed with KBr powder and pressed into a pellet.
- Instrumentation: An FTIR spectrometer is used to record the infrared spectrum.
- Data Acquisition: The spectrum is typically recorded over the range of 4000-400 cm^{-1} .

Visualization of Biosynthetic Pathway

Euphorbol is biosynthesized through the mevalonate pathway, starting from acetyl-CoA. The following diagram illustrates the key steps leading to the formation of the euphane skeleton.



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Caption: Biosynthetic pathway of euphol/**euphorbol** from Acetyl-CoA.

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